

Technical Guide: Safety and Handling of (2S)-2-(Methylamino)propan-1-OL

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Compound of Interest

Compound Name: (2S)-2-(Methylamino)propan-1-OL

Cat. No.: B1601013

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(2S)-2-(Methylamino)propan-1-OL** (CAS: 40916-73-2), also known as (S)-N-methylalaninol. This chiral amino alcohol is a valuable building block in pharmaceutical synthesis, demanding careful handling due to its potential hazards. This document summarizes key safety data, outlines proper handling and emergency procedures, and provides an overview of a common synthetic pathway.

Chemical and Physical Properties

(2S)-2-(Methylamino)propan-1-OL is the (S)-enantiomer of 2-(methylamino)propan-1-ol. It is structurally derived from the natural amino acid L-alanine.

Property	Value	Source
Molecular Formula	C ₄ H ₁₁ NO	--INVALID-LINK--
Molecular Weight	89.14 g/mol	--INVALID-LINK--
CAS Number	40916-73-2	--INVALID-LINK--
Boiling Point	73 °C at 11 Torr	--INVALID-LINK--
Density	0.880 ± 0.06 g/cm ³ (Predicted)	--INVALID-LINK--
Appearance	Liquid	--INVALID-LINK--
Storage Temperature	2-8°C, protect from light	--INVALID-LINK--

Hazard Identification and GHS Classification

(2S)-2-(Methylamino)propan-1-OL is classified as a hazardous chemical. The GHS classification is based on data for 2-(methylamino)propan-1-ol and related compounds.

Hazard Class	Category	GHS Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Signal Word: Danger

Hazard Pictograms:

Safety and Handling

Personal Protective Equipment (PPE)

Proper PPE is essential when handling **(2S)-2-(Methylamino)propan-1-OL** to prevent skin and eye contact, and inhalation.

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Handle in a well-ventilated area. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Recommended storage temperature is 2-8°C, protected from light.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. In a fire, it may emit toxic fumes of carbon oxides and nitrogen oxides.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Information

Specific quantitative toxicological data, such as LD50 values for **(2S)-2-(Methylamino)propan-1-OL**, is not readily available in public databases. The information below is for a structurally related compound and should be used for guidance with caution.

Test	Species	Route	Value	Compound
LD50	Mouse	Intravenous	100 mg/kg	2-(methylamino)-1-phenylpropan-1-ol[1]

The GHS classification of "Harmful if swallowed" (Acute Toxicity, Oral, Category 4) for 2-(methylamino)propan-1-ol suggests a potential for significant toxicity upon ingestion.[2]

Experimental Protocols

Enantioselective Synthesis of (2S)-2-(Methylamino)propan-1-OL from L-Alanine

A common method for the synthesis of (S)-N-methylalaninol involves the reduction of the corresponding N-methylated amino acid, N-methyl-L-alanine. The following is a generalized protocol based on established chemical transformations.

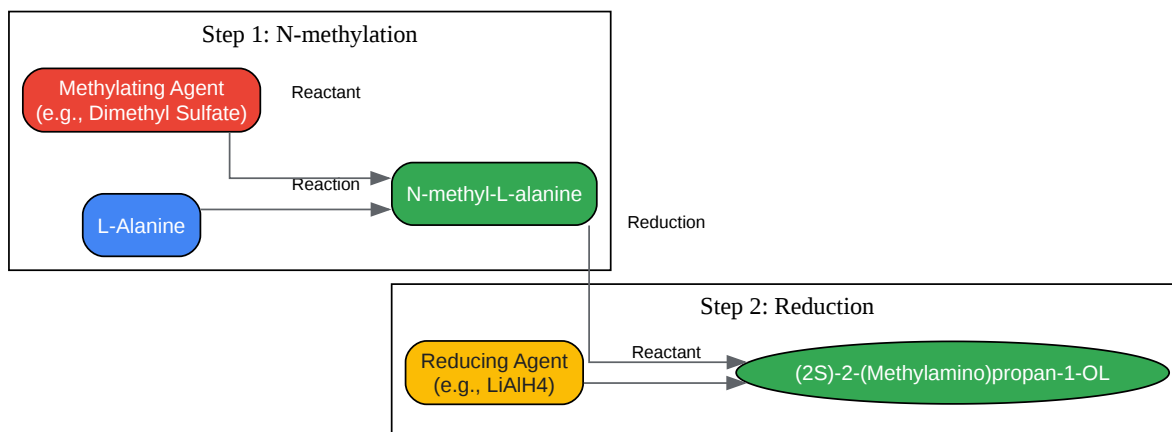
Step 1: N-methylation of L-Alanine

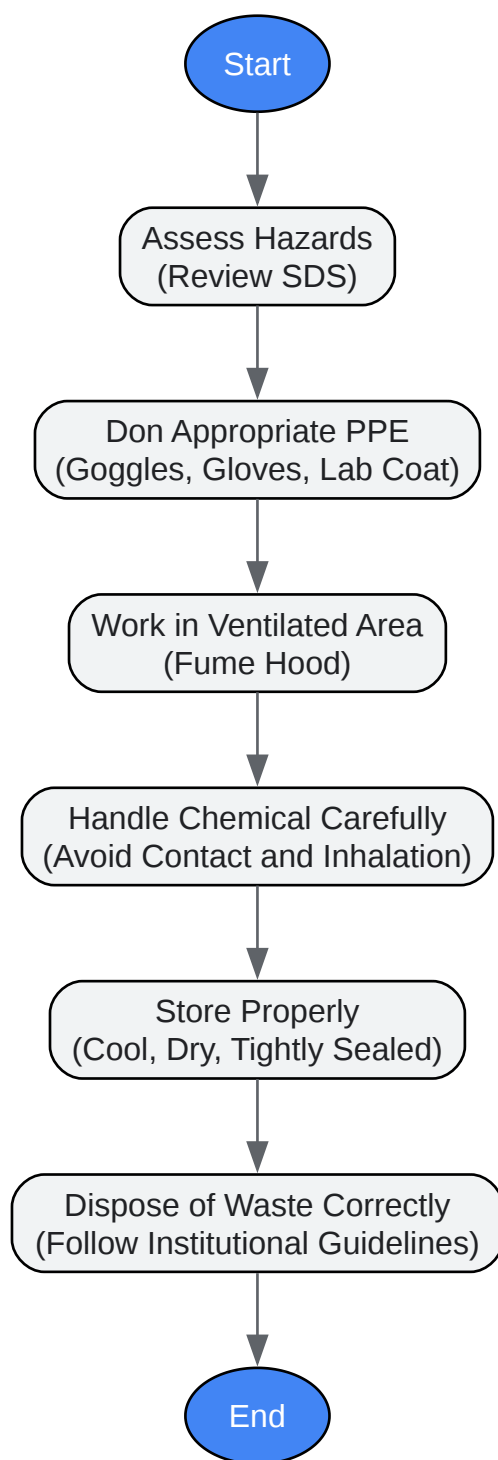
- Dissolve L-alanine in an appropriate aqueous solvent.
- Add a suitable methylating agent, such as dimethyl sulfate or formaldehyde followed by reduction (e.g., with formic acid in the Eschweiler-Clarke reaction).
- Carefully control the reaction conditions (temperature, pH) to favor mono-methylation and prevent over-methylation.
- Isolate the N-methyl-L-alanine product, which may require purification by crystallization or chromatography.

Step 2: Reduction of N-methyl-L-alanine

- Suspend N-methyl-L-alanine in a suitable aprotic solvent, such as tetrahydrofuran (THF).

- Slowly add a reducing agent, such as lithium aluminum hydride (LiAlH_4), at a reduced temperature (e.g., 0°C).
- After the addition is complete, allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC or other appropriate analytical techniques).
- Carefully quench the reaction by the sequential addition of water, aqueous sodium hydroxide, and then more water.
- Filter the resulting solids and wash with the reaction solvent.
- Concentrate the filtrate under reduced pressure to obtain the crude **(2S)-2-(Methylamino)propan-1-ol**.
- Purify the product by distillation or column chromatography.





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References

- 1. 2-(methylamino)-1-phenylpropan-1-ol | CAS#:53214-57-6 | Chemsrcc [chemsrc.com]
- 2. 2-(Methylamino)propan-1-ol | C₄H₁₁NO | CID 12695785 - PubChem [pubchem.ncbi.nlm.nih.gov]
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